

# Barium hexafluorosilicate chemical formula and structure

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## Compound of Interest

Compound Name: *Barium hexafluorosilicate*

Cat. No.: *B101912*

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## An In-depth Technical Guide to **Barium Hexafluorosilicate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **barium hexafluorosilicate** ( $\text{BaSiF}_6$ ), detailing its chemical formula, structure, physicochemical properties, and synthesis. The information is intended for use in research, materials science, and chemical development contexts.

## Chemical Formula and Structure

**Barium hexafluorosilicate** is an inorganic salt with the chemical formula  $\text{BaSiF}_6$ .<sup>[1][2]</sup> Its IUPAC name is barium(2+);hexafluorosilicon(2-).<sup>[1][3]</sup> The compound is also commonly known as barium silicofluoride or barium fluorosilicate.<sup>[3][4][5]</sup>

The structure is composed of a barium cation ( $\text{Ba}^{2+}$ ) and a hexafluorosilicate anion ( $[\text{SiF}_6]^{2-}$ ).<sup>[4][6][7]</sup> In the solid state, **barium hexafluorosilicate** crystallizes in a trigonal (rhombohedral) crystal system with the space group  $R\bar{3}m$ .<sup>[3][8][9]</sup> The crystal structure consists of  $\text{Ba}^{2+}$  cations coordinated to twelve fluoride ions, forming  $\text{BaF}_{12}$  cuboctahedra.<sup>[8]</sup> The silicon atom is centrally located within an octahedron of six fluoride ions ( $\text{SiF}_6$  octahedra).<sup>[8]</sup> This arrangement forms a stable, three-dimensional ionic lattice.<sup>[8]</sup>

## Physicochemical Properties

**Barium hexafluorosilicate** is a white crystalline solid.<sup>[4][10]</sup> Key quantitative data for this compound are summarized in the table below.

| Property            | Value  | Citations                |
|---------------------|--|--------------------------|
| Molecular Formula   | BaSiF <sub>6</sub>   | <sup>[1][2][5]</sup>     |
| Molar Mass          | 279.40 g/mol   | <sup>[1][3][5]</sup>     |
| Appearance          | White crystalline powder   | <sup>[1][10][11]</sup>   |
| Density             | 4.279 g/cm <sup>3</sup>  | <sup>[1]</sup>           |
| Thermal Behavior    | Decomposes at 300°C  | <sup>[5][10]</sup>       |
| Crystal System      | Trigonal   | <sup>[8]</sup>           |
| Space Group         | R-3m   | <sup>[3][8][9]</sup>     |
| Lattice Constants   | a = 7.189 Å, c = 7.015 Å   | <sup>[3][9]</sup>        |
| Solubility in Water | 0.015 g/100 mL (0°C) 0.0235 g/100 mL (25°C) 0.091 g/100 mL (100°C) | <sup>[5]</sup>           |
| CAS Number          | 17125-80-3   | <sup>[3][4][5][11]</sup> |

## Experimental Protocols: Synthesis

**Barium hexafluorosilicate** is synthesized via a precipitation reaction, leveraging its poor solubility in water.<sup>[1][5]</sup> The standard laboratory method involves the reaction of a soluble barium salt, such as barium chloride (BaCl<sub>2</sub>), with hexafluorosilicic acid (H<sub>2</sub>SiF<sub>6</sub>).<sup>[1][12]</sup>

Reaction: BaCl<sub>2</sub> (aq) + H<sub>2</sub>SiF<sub>6</sub> (aq) → BaSiF<sub>6</sub> (s)↓ + 2HCl (aq)<sup>[1]</sup>

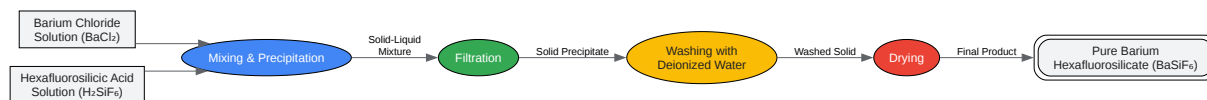
Methodology:

- Preparation of Reactant Solutions:
  - Prepare an aqueous solution of barium chloride (BaCl<sub>2</sub>). The concentration will depend on the desired yield and scale.

- Obtain or prepare an aqueous solution of hexafluorosilicic acid ( $\text{H}_2\text{SiF}_6$ ).
- Precipitation:
  - Slowly add the hexafluorosilicic acid solution to the barium chloride solution with constant stirring.
  - A white precipitate of **barium hexafluorosilicate** will form immediately due to its low solubility.[\[1\]](#)
- Isolation and Purification:
  - Allow the mixture to stand to ensure complete precipitation.
  - Separate the precipitate from the supernatant liquid by filtration (e.g., using a Büchner funnel).
  - Wash the collected precipitate with cold deionized water to remove soluble impurities, primarily hydrochloric acid and any unreacted barium chloride.
  - Repeat the washing step as necessary.
- Drying:
  - Dry the purified precipitate in a drying oven at a temperature well below its decomposition point (e.g., 100-120°C) until a constant weight is achieved.
- Characterization:
  - The final product can be characterized using techniques such as X-ray diffraction (XRD) to confirm the crystal structure and purity.

## Visualization

The following diagram illustrates the experimental workflow for the synthesis of **barium hexafluorosilicate**.



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Caption: Synthesis workflow for **Barium Hexafluorosilicate**.

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